

Exploring the Hydrophobic Cavity of Resorcinarenes: A Technical Guide

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Compound of Interest

Compound Name: Resorcin[4]arene

Cat. No.: B1245682

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Resorcinarenes are macrocyclic compounds formed by the condensation of resorcinol and an aldehyde.[1] Their unique three-dimensional structure, characterized by a hydrophobic cavity and a hydroxyl-rich upper rim, makes them versatile building blocks in supramolecular chemistry.[2][3] This guide provides an in-depth exploration of the hydrophobic cavity of resorcinarenes, focusing on its characterization, guest-hosting capabilities, and applications, particularly in the realm of drug development.

The ability of resorcinarenes to encapsulate guest molecules within their cavity is a key feature driving their scientific interest.[3] This host-guest chemistry is governed by non-covalent interactions, including hydrophobic effects, hydrogen bonding, and van der Waals forces.[4] Understanding and quantifying these interactions are crucial for designing resorcinarene-based systems for specific applications, such as drug delivery, sensing, and catalysis.[4][5][6]

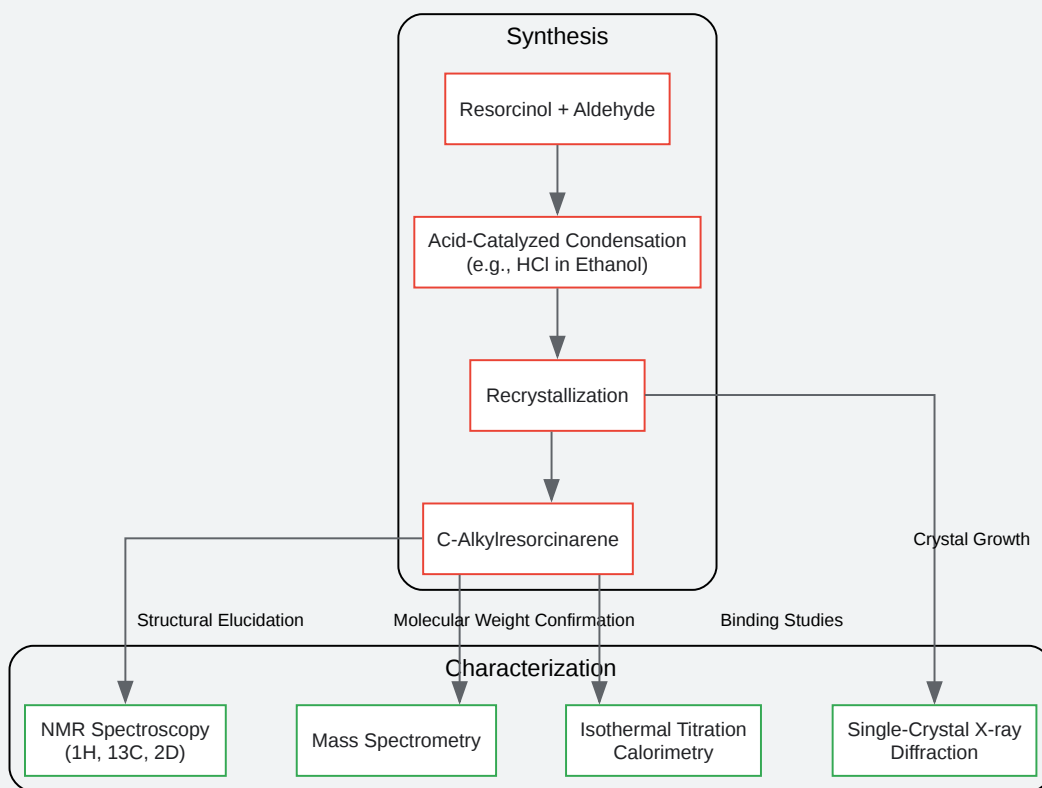
This technical guide offers a comprehensive overview of the experimental protocols used to investigate the resorcinarene hydrophobic cavity, presents quantitative data on host-guest binding, and visualizes key workflows and concepts to aid in the understanding and application of these fascinating macrocycles.

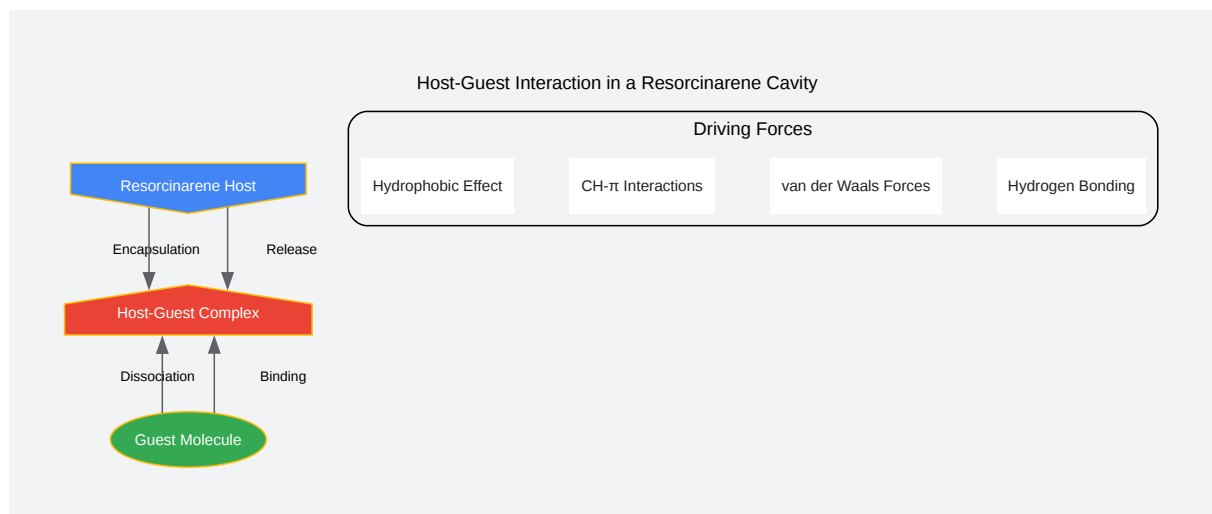
I. The Resorcinarene Scaffold: Structure and Synthesis

Resorcinarenes are typically cyclic tetramers, though other oligomeric forms exist.^[4] The fundamental structure consists of four resorcinol units linked by methylene bridges, creating a bowl-shaped molecule with a distinct upper and lower rim.^[2] The upper rim is adorned with hydroxyl groups, which can participate in hydrogen bonding, while the lower rim's substituents, derived from the aldehyde used in the synthesis, influence the molecule's solubility and packing in the solid state.^[2]

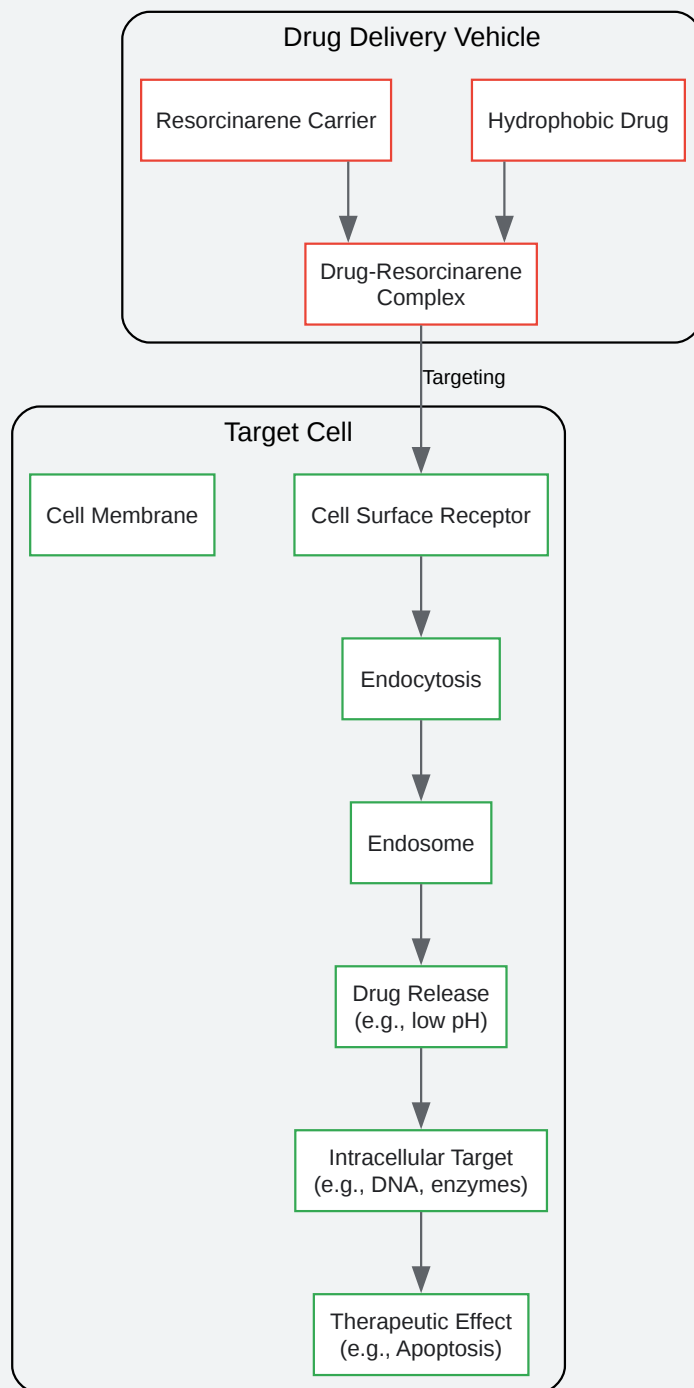
The synthesis of resorcinarenes is a relatively straightforward acid-catalyzed condensation reaction between resorcinol and an aldehyde.^[2] A general workflow for the synthesis and characterization of a C-alkylresorcinarene is depicted below.

Synthesis and Characterization Workflow for C-Alkylresorcinarenes

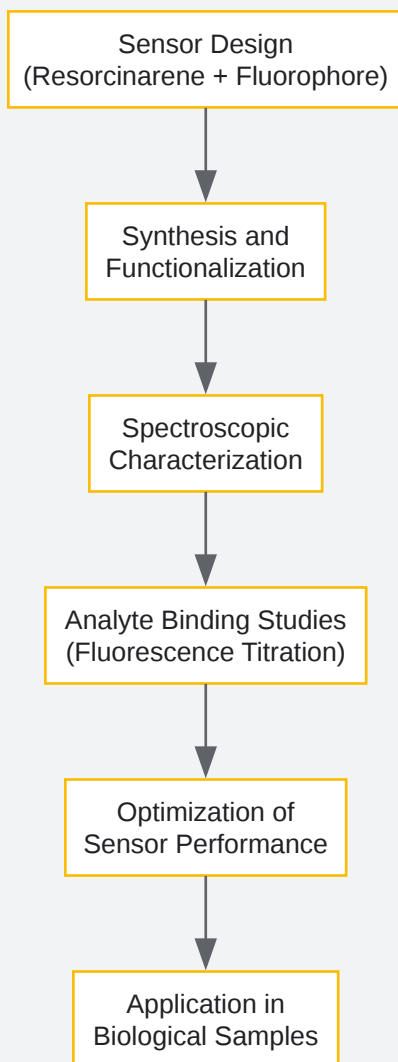




Resorcinarene-Based Drug Delivery to a Cancer Cell



Workflow for a Resorcinarene-Based Fluorescent Sensor



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